

Application Notes and Protocols: RU-SKI 43 Hydrochloride

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Compound of Interest

Compound Name: RU-SKI 43 hydrochloride

Cat. No.: B593260

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Introduction

RU-SKI 43 hydrochloride is a potent and selective cell-permeable inhibitor of Hedgehog acyltransferase (Hhat).^{[1][2][3]} It functions by blocking the palmitoylation of the Sonic Hedgehog (Shh) protein, a critical step in the Hedgehog signaling pathway.^{[2][3][4]} This inhibition of Hhat leads to a reduction in Gli-1 activation, a key transcription factor in the pathway, through a Smoothened-independent mechanism.^{[1][5]} Furthermore, RU-SKI 43 has been shown to decrease the activity of the Akt and mTOR signaling pathways, highlighting its potential in cancer research, particularly in malignancies like pancreatic cancer where it has been demonstrated to attenuate cell proliferation.^{[1][5]}

These application notes provide detailed protocols for the preparation of **RU-SKI 43 hydrochloride** stock solutions for in vitro studies.

Data Presentation

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	$C_{22}H_{30}N_2O_2S \cdot HCl$	[2][4]
Molecular Weight	423.01 g/mol	[2][4][6]
Purity	≥98%	[2][4]
IC ₅₀	850 nM for Hhat	[1][2][3][5]
Appearance	Crystalline solid or off-white semi-solid	[4][7]

Solubility Data

Solvent	Solubility	Source
DMSO	≥30 mg/mL (up to 100 mM)	[4]
DMF	30 mg/mL	[4]
Ethanol	30 mg/mL	[4]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]

Experimental Protocols

Materials

- **RU-SKI 43 hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RU-SKI 43 hydrochloride** in DMSO.

- Calculation of Mass:
 - The molecular weight of **RU-SKI 43 hydrochloride** is 423.01 g/mol .
 - To prepare a 10 mM (0.01 mol/L) solution, you will need 4.2301 mg per 1 mL of solvent.
 - Use the following formula to calculate the required mass for your desired volume: $\text{Mass (mg)} = 10 \text{ mM} * 0.001 \text{ L/mL} * \text{Volume (mL)} * 423.01 \text{ g/mol}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **RU-SKI 43 hydrochloride** powder into the tube.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[1]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[1]
 - For short-term storage (up to 1 month), store at -20°C.^[1]

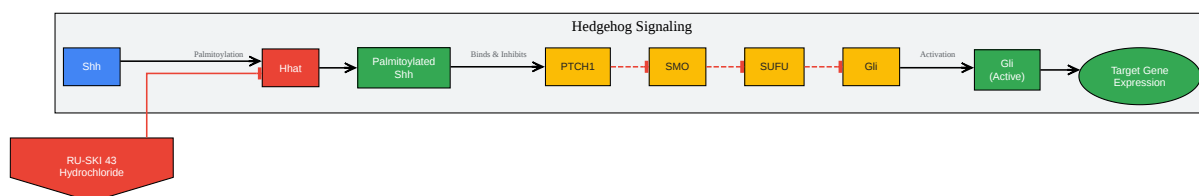
- Before use, thaw an aliquot at room temperature and vortex gently.

Safety Precautions

- **RU-SKI 43 hydrochloride** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Mandatory Visualizations

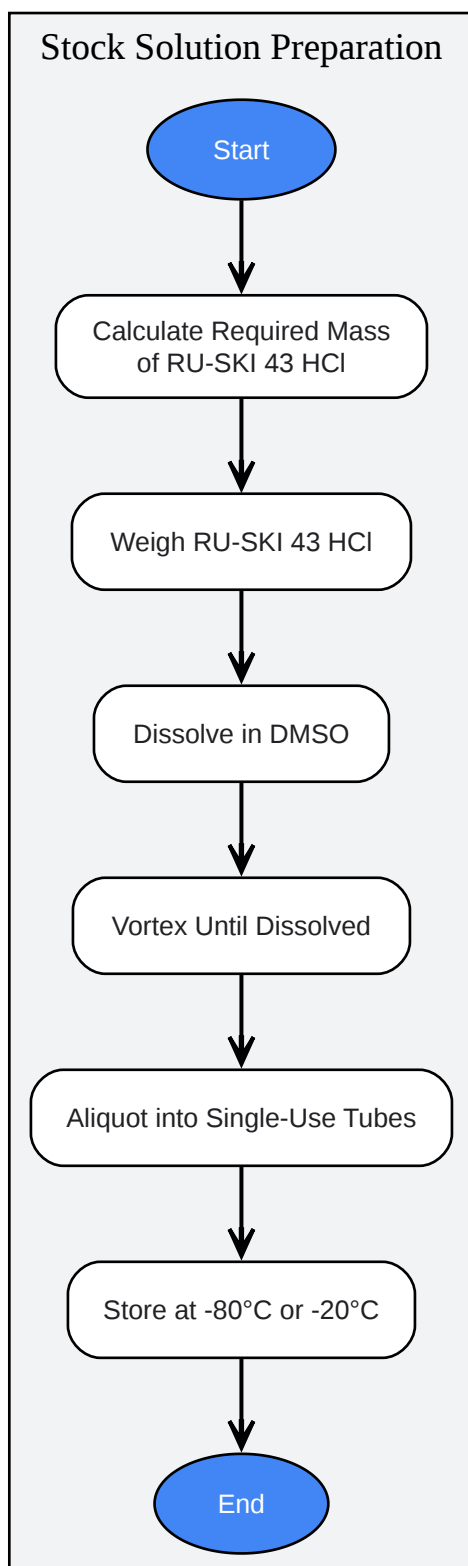
Signaling Pathway



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Caption: Inhibition of the Hedgehog signaling pathway by **RU-SKI 43 hydrochloride**.

Experimental Workflow



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Caption: Workflow for preparing **RU-SKI 43 hydrochloride** stock solution.

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